

Physical properties of 3-Chloropropyl phenyl sulfide: boiling point, density

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Compound of Interest

Compound Name: *3-Chloropropyl phenyl sulfide*

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An In-depth Technical Guide to the Physical Properties of **3-Chloropropyl Phenyl Sulfide**

Introduction to 3-Chloropropyl Phenyl Sulfide

3-Chloropropyl phenyl sulfide, with the CAS Registry Number 4911-65-3, is a colorless liquid characterized by a strong sulfurous odor.^[1] Its molecular formula is C₉H₁₁ClS, and it has a molecular weight of 186.70 g/mol.^{[1][2][3]} This compound serves as a crucial reagent and building block in various chemical syntheses.^[1] It is frequently utilized as a starting material in the production of pharmaceuticals, agrochemicals, and other fine chemicals.^[1] Given its role in these precise applications, a thorough understanding of its physical properties is essential for researchers and chemical engineers in process development, reaction monitoring, and quality control. This guide provides a detailed examination of two of its core physical properties: boiling point and density.

Core Physical Properties

The fundamental physical characteristics of **3-Chloropropyl phenyl sulfide** are summarized below. These values are critical for handling, purification, and reaction setup.

| Physical Property | Value | Conditions |
|-------------------|------------|-----------------------------------|
| Boiling Point | 115-119 °C | at 3 mmHg (3 torr) |
| Density | 1.13 g/mL | Not Specified (likely at 20-25°C) |

Data sourced from Guidechem[1] and Amadis Chemical[4].

In-Depth Analysis of Physical Properties

Boiling Point

The boiling point of **3-Chloropropyl phenyl sulfide** is reported as 115-119 °C at a reduced pressure of 3 torr (or 3 mm Hg).[1][4] The measurement of a boiling point under vacuum is a critical piece of data, indicating that the compound is likely susceptible to decomposition or oxidation at its atmospheric boiling point. High molecular weight organic compounds, particularly those containing functional groups like sulfides, may not be stable at the higher temperatures required to boil them under atmospheric pressure (760 mmHg). Therefore, vacuum distillation is the preferred method for both purification and the accurate determination of the boiling point for such substances.[5] The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding pressure.[6][7] By reducing the ambient pressure, the temperature required to reach this equilibrium is significantly lowered, thus preserving the integrity of the compound.

Density

The density of **3-Chloropropyl phenyl sulfide** is listed as 1.13 g/mL.[1] Density is an intrinsic physical property defined as the mass of a substance per unit volume.[8] For liquids, density is typically measured in grams per milliliter (g/mL) or grams per cubic centimeter (g/cm³), which are equivalent. This property is sensitive to temperature; an increase in temperature generally causes a decrease in density due to the expansion of the liquid. While the specific temperature for this measurement is not provided in the source, such data for organic liquids is conventionally reported at standard ambient temperature (around 20-25 °C). The density is a useful parameter for identity confirmation, purity assessment, and for calculations in process scale-up, such as converting mass to volume for reaction charging.[5]

Experimental Determination Protocols

The following protocols outline the standard laboratory procedures for determining the boiling point and density of a liquid compound like **3-Chloropropyl phenyl sulfide**. These methods are designed to ensure accuracy and reproducibility.

Protocol 1: Boiling Point Determination via Vacuum Distillation

This method is essential for heat-sensitive compounds and provides the boiling point at a specified reduced pressure.

Methodology:

- Apparatus Assembly:
 - Assemble a simple distillation apparatus using a round-bottom flask, a distillation head with a port for a thermometer, a condenser, and a receiving flask. Ensure all glassware is dry.
 - Place a magnetic stir bar or a few boiling chips in the round-bottom flask to ensure smooth boiling.[9]
 - Connect the vacuum takeoff adapter on the distillation apparatus to a vacuum pump via a thick-walled vacuum hose. A cold trap should be placed between the apparatus and the pump to protect the pump from corrosive vapors.
 - Insert a thermometer through the distillation head, ensuring the top of the thermometer bulb is level with the bottom of the side-arm leading to the condenser. This placement is critical for accurately measuring the temperature of the vapor that is in equilibrium with the liquid.[9]
- Sample Preparation & Distillation:
 - Charge the round-bottom flask with 5-10 mL of **3-Chloropropyl phenyl sulfide**. Do not fill the flask more than two-thirds full.
 - Begin circulating cold water through the condenser.
 - Turn on the vacuum pump and allow the pressure within the system to stabilize. Record the stable pressure reading from the manometer.
- Heating and Data Collection:

- Gently heat the flask using a heating mantle.
- Observe the sample for the onset of boiling. As the liquid distills, the vapor will rise and condense in the condenser, with the distillate being collected in the receiving flask.
- Record the temperature at which a steady distillation rate is achieved and the temperature reading on the thermometer remains constant. This stable temperature is the boiling point of the liquid at the recorded pressure.[5]

- Shutdown:
 - Once the measurement is complete, remove the heat source and allow the apparatus to cool to room temperature.
 - Slowly and carefully vent the system to return it to atmospheric pressure before turning off the vacuum pump.

Protocol 2: Density Determination using a Graduated Cylinder and Analytical Balance

This is a straightforward method for determining the density of a liquid.[8][10]

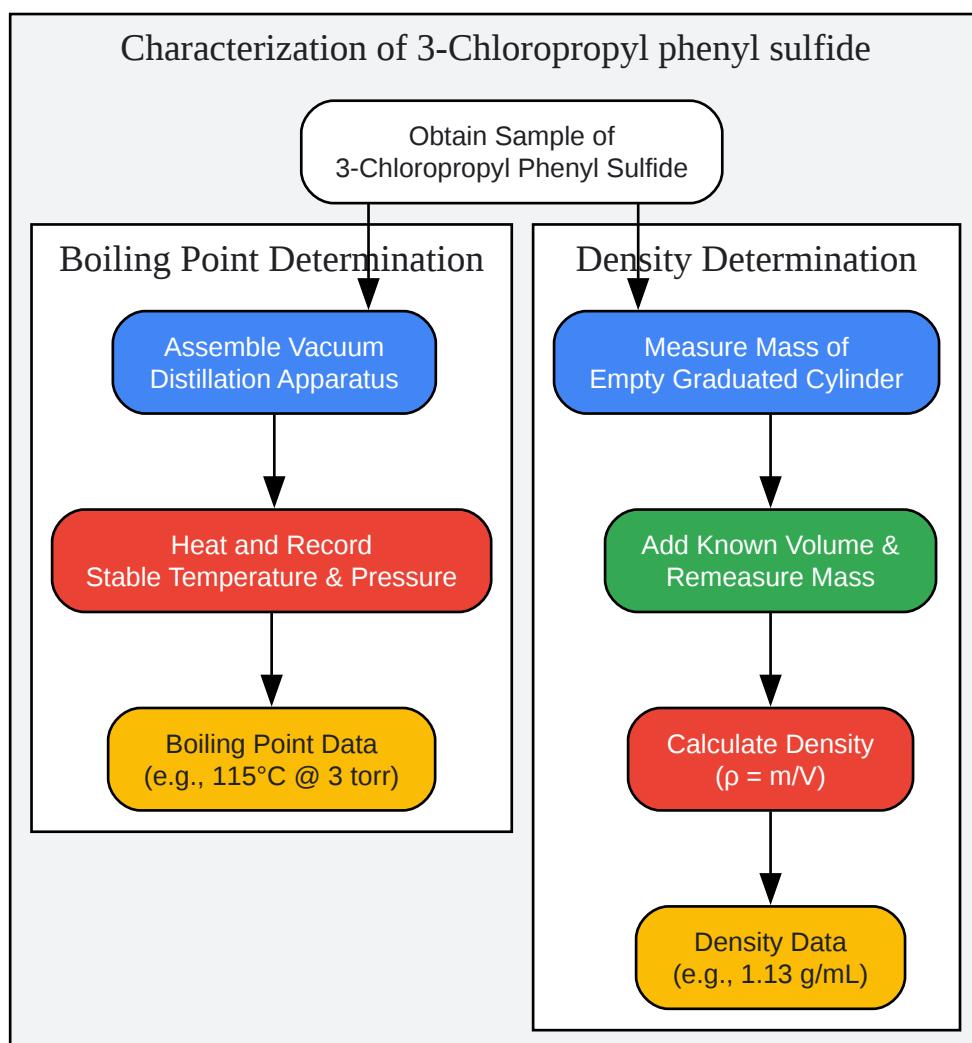
Methodology:

- Mass Measurement of Empty Cylinder:
 - Take a clean, dry 10 mL or 25 mL graduated cylinder.
 - Place it on an analytical balance and tare the balance to zero, or record the mass of the empty cylinder.
- Volume Measurement of Liquid:
 - Carefully add a specific volume of **3-Chloropropyl phenyl sulfide** to the graduated cylinder, for example, 10.0 mL.
 - Read the volume from the bottom of the meniscus with your eye level to the liquid surface to avoid parallax error.[10]

- Mass Measurement of Liquid and Cylinder:
 - Place the graduated cylinder containing the liquid onto the analytical balance and record the total mass.
- Calculation:
 - Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the total mass.
 - Calculate the density using the formula: Density (ρ) = Mass (m) / Volume (V).
 - Record the ambient temperature at which the measurement was performed.

Experimental Workflow Visualization

The following diagram illustrates the logical flow for the characterization of the physical properties of **3-Chloropropyl phenyl sulfide**.



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Caption: Workflow for determining the boiling point and density of a liquid sample.

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